

Solubility Profile of Butyl Levulinate: A Technical Guide

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Compound of Interest

Compound Name: Butyl levulinate

Cat. No.: B1584551

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Introduction: **Butyl levulinate**, a bio-based solvent derived from levulinic acid, is gaining significant attention across various industries, including pharmaceuticals, flavorings, and coatings, owing to its favorable properties such as biodegradability and low toxicity. A critical parameter for its application and process design is its solubility in different solvent systems. This technical guide provides a comprehensive overview of the solubility of **butyl levulinate** in various solvents, details experimental protocols for solubility determination, and presents a logical workflow for such experiments.

Quantitative Solubility Data

The solubility of **butyl levulinate** has been determined in several common solvents. The following table summarizes the available quantitative data at ambient temperature.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	25	4.94	[1]
Methanol	25	3251.82	[2]
Ethanol	25	1982.92	[2]
Isopropanol	25	1421.94	[2]

Qualitative assessments indicate that **butyl levulinate** is slightly soluble in water, soluble in oils and alcohol, and is miscible with most organic solvents.[1][3]

Experimental Protocol: Determination of Solubility via the Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted and reliable technique for determining the thermodynamic solubility of a substance in a solvent. The following protocol is adapted for a liquid solute such as **butyl levulinate**.

1. Materials and Equipment:

- **Butyl levulinate** (high purity)
- Selected solvents (analytical grade)
- Glass vials with screw caps and PTFE septa
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Gas chromatograph (GC) with a suitable column (e.g., DB-5 or equivalent) and a Flame Ionization Detector (FID), or other suitable analytical instrument (e.g., HPLC, refractometer)
- Volumetric flasks and pipettes
- Syringes and syringe filters (PTFE, 0.22 μm)

2. Procedure:

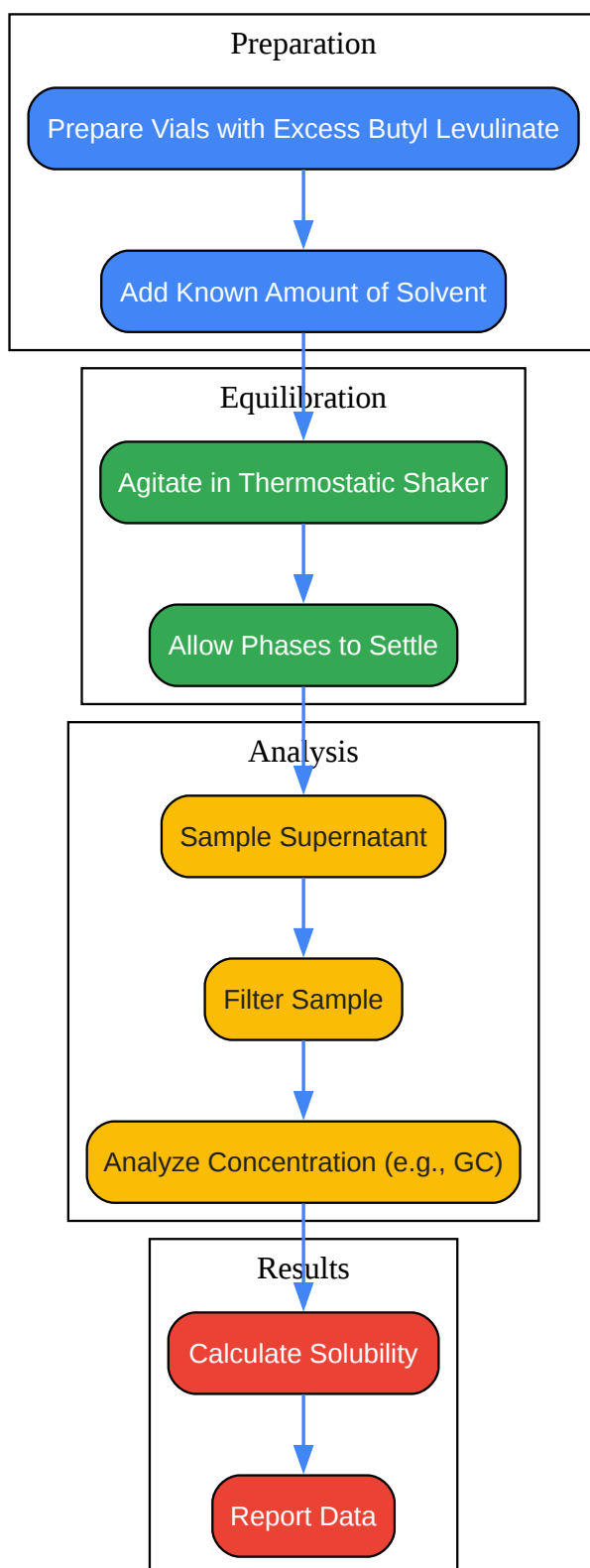
- Preparation of Saturated Solutions:
 - Add an excess amount of **butyl levulinate** to a series of glass vials.
 - To each vial, add a known volume or mass of the respective solvent. The amount of **butyl levulinate** should be sufficient to ensure a visible excess of the solute phase after equilibrium is reached.

- Securely cap the vials.
- Equilibration:
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C, 35 °C, 45 °C).
 - Agitate the vials at a constant speed for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of **butyl levulinate** in the solvent phase remains constant.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand undisturbed at the same temperature for a sufficient time (e.g., 2-4 hours) to allow for the separation of the two phases.
 - For emulsions or fine dispersions, centrifugation at a controlled temperature can be employed to facilitate phase separation.
- Sampling and Analysis:
 - Carefully withdraw an aliquot of the supernatant (the solvent phase saturated with **butyl levulinate**) using a syringe.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask to remove any undissolved microdroplets of **butyl levulinate**.
 - Determine the mass of the collected filtrate.
 - Dilute the filtrate with a known volume of the pure solvent.
 - Analyze the concentration of **butyl levulinate** in the diluted sample using a pre-calibrated Gas Chromatograph (GC-FID) or another suitable analytical method. A calibration curve should be prepared using standard solutions of **butyl levulinate** in the respective solvent.
- Data Calculation:

- Calculate the concentration of **butyl levulinate** in the undiluted saturated solution based on the analytical results and the dilution factor.
- Express the solubility in desired units, such as g/L, mg/mL, or mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of **butyl levulinate** solubility using the isothermal shake-flask method.



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Workflow for Solubility Determination

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